

An In-Depth Technical Guide to N,N-Dimethylallylamine

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Compound of Interest

Compound Name: *N,N-Dimethylallylamine*

CAS No.: 2155-94-4

Cat. No.: B1213430

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Abstract

N,N-Dimethylallylamine (NDMAA) is a versatile tertiary amine that serves as a critical building block in organic synthesis. Characterized by the dual functionality of a nucleophilic dimethylamino group and a reactive allyl moiety, NDMAA is an important intermediate in the production of pharmaceuticals, agrochemicals, polymers, and specialty chemicals like quaternary ammonium compounds.^{[1][2]} This guide provides a comprehensive overview of its chemical and physical properties, established synthesis protocols, reactivity, applications, and essential safety and handling procedures tailored for researchers, chemists, and professionals in drug development.

Core Chemical Identity

N,N-Dimethylallylamine is an organic compound valued for its unique structure that allows for a wide range of chemical transformations.

- Molecular Formula: $C_5H_{11}N$ ^{[1][2][3]}

- Molecular Weight: 85.15 g/mol [2][3][4]
- IUPAC Name: N,N-dimethylprop-2-en-1-amine[3][4]
- Common Synonyms: Allyldimethylamine, N-Allyldimethylamine, 1-Dimethylamino-2-propene[1][3][4]
- CAS Number: 2155-94-4[1][3][4]
- Canonical SMILES: CN(C)CC=C[3][4]

Physicochemical Properties

The utility of NDMAA in a laboratory or industrial setting is dictated by its physical properties. It is a colorless to pale yellow liquid with a characteristic fishy or ammonia-like odor.[1][2] A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Density	0.730 g/cm ³ (at 20°C)	
Boiling Point	62 - 64.5 °C (at 760 mmHg)	[1][2][5]
Flash Point	8 °C / -20 °C (closed cup)	[1][2]
Vapor Pressure	171 mmHg (at 25°C)	[1]
Solubility	Soluble in water and common organic solvents (e.g., ethanol, ether, chloroform).[1][2]	[1][2]
pKa	8.88 ± 0.28 (Predicted)	[1]

Synthesis and Reactivity

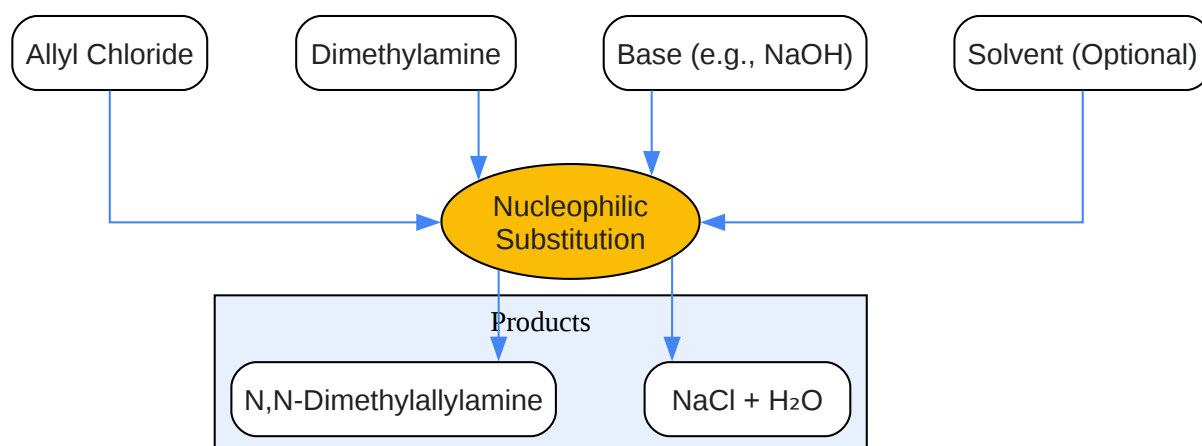
Common Synthesis Pathway

The most prevalent and industrially viable method for synthesizing **N,N-Dimethylallylamine** is through a nucleophilic substitution reaction.[1][2]

Causality of Experimental Choice: This pathway is favored due to the high reactivity of the allyl halide and the strong nucleophilicity of dimethylamine. Allyl chloride is an excellent electrophile because the C-Cl bond is activated by the adjacent double bond. Dimethylamine is a potent, unhindered secondary amine, making it an effective nucleophile. The use of a base, such as sodium hydroxide, is critical to neutralize the hydrochloric acid (HCl) formed during the reaction, driving the equilibrium towards the product and preventing the protonation of the dimethylamine reactant.[1][2]

A typical reaction is: $\text{CH}_2=\text{CHCH}_2\text{Cl} + (\text{CH}_3)_2\text{NH} + \text{NaOH} \rightarrow \text{CH}_2=\text{CHCH}_2\text{N}(\text{CH}_3)_2 + \text{NaCl} + \text{H}_2\text{O}$ [1]

Workflow: Synthesis of N,N-Dimethylallylamine



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Caption: Synthesis of **N,N-Dimethylallylamine** via nucleophilic substitution.

Key Reactivity Insights

- **Amine Functionality:** The lone pair of electrons on the nitrogen atom makes NDMAA a Brønsted-Lowry base and a good nucleophile. It readily reacts with acids to form ammonium salts and with electrophiles (e.g., alkyl halides) to form quaternary ammonium compounds.[2]

- **Allyl Group Reactivity:** The double bond in the allyl group can participate in various addition reactions (e.g., hydrogenation, halogenation) and is crucial for its role as a monomer in polymerization processes.[2][6]

Applications in Research and Drug Development

N,N-Dimethylallylamine is a cornerstone intermediate with broad applicability, particularly in fields relevant to the target audience.

- **Pharmaceutical Synthesis:** The dimethylamine moiety is a common pharmacophore found in numerous FDA-approved drugs, including antipsychotics, antidepressants, and anticholinergics.[7] NDMAA serves as a key starting material or intermediate for introducing this functional group and an allyl handle for further molecular elaboration.[2][6]
- **Quaternary Ammonium Compounds:** It is a precursor for synthesizing dimethylallyl quaternary ammonium salts. These "quats" are widely used as antimicrobial agents, surfactants, and phase-transfer catalysts, which are essential tools in drug formulation and synthesis.[2]
- **Polymer Chemistry:** NDMAA can act as a monomer or be incorporated into polymers.[6] These polymers have applications in creating materials with specific properties like thermal sensitivity or for use as flocculants.[8][9]
- **Agrochemicals and Specialty Chemicals:** The compound is used in the formulation of pesticides and herbicides and in the manufacturing of specialty chemicals like corrosion inhibitors, adhesives, and coatings.[2][6]

Safety, Handling, and Storage

Trustworthiness through Self-Validation: A robust experimental design inherently includes a thorough risk assessment. Understanding and mitigating the hazards of NDMAA is non-negotiable for safe and reproducible science.

N,N-Dimethylallylamine is a hazardous substance and requires strict adherence to safety protocols.[10]

- **Primary Hazards:**

- Flammability: It is a highly flammable liquid and vapor (H225) with a low flash point.[3][11][12] Keep away from all sources of ignition, including heat, sparks, and open flames.[10][13]
- Corrosivity: Causes severe skin burns and eye damage (H314).[3][11][12]
- Toxicity: Harmful if inhaled (H332).[3][11]

Experimental Protocol: Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle **N,N-Dimethylallylamine** inside a certified chemical fume hood to ensure adequate ventilation and minimize inhalation exposure.[10][12] Safety showers and eyewash stations must be readily accessible.[10]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and a face shield conforming to EN166 (EU) or OSHA standards.[13][14]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile, neoprene).[10]
 - Body Protection: Wear a flame-retardant lab coat and appropriate protective clothing to prevent skin contact.[13][14]
 - Respiratory Protection: If working outside a fume hood or if exposure limits may be exceeded, use a full-face respirator with an appropriate cartridge.[13]
- Handling Procedures:
 - Use non-sparking tools and explosion-proof equipment.[13][14]
 - Ground and bond all containers and transfer equipment to prevent static discharge.[12][13]
- Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids.[10][13][14]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and strong bases.[8][12]

Conclusion

N,N-Dimethylallylamine is a chemical of significant industrial and academic importance. Its value is derived from the strategic combination of a tertiary amine and a reactive allyl group within a small molecular framework. For researchers and drug development professionals, a comprehensive understanding of its properties, synthesis, and reactivity, coupled with a rigorous adherence to safety protocols, is essential for leveraging its full potential as a versatile synthetic building block.

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